

Technical Support Center: COH000 Activity Confirmation

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Compound of Interest

Compound Name: COH000

Cat. No.: B606758

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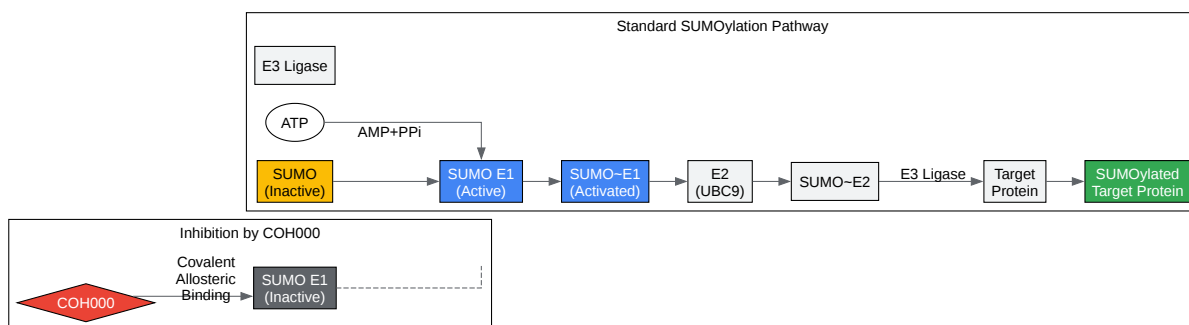
This guide provides researchers, scientists, and drug development professionals with detailed protocols and troubleshooting advice to confirm the cellular activity of **COH000**, a potent and specific inhibitor of the SUMO-activating enzyme (SUMO E1).

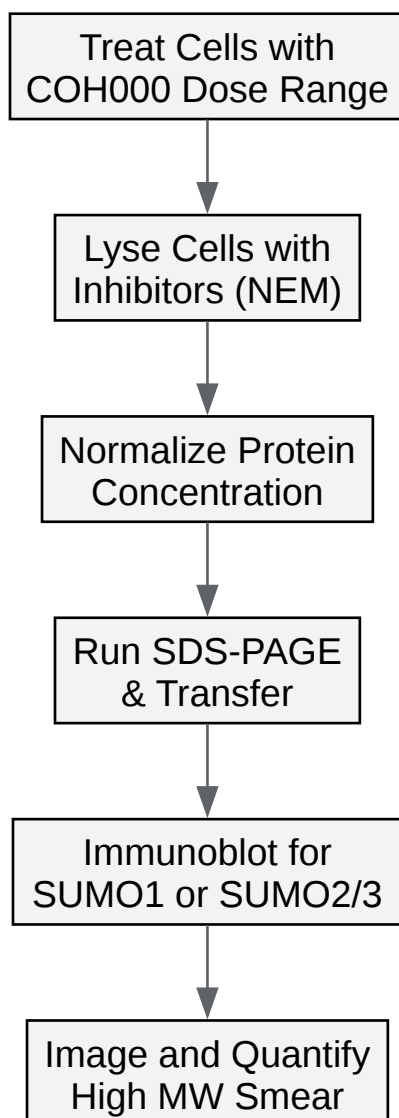
Frequently Asked Questions (FAQs)

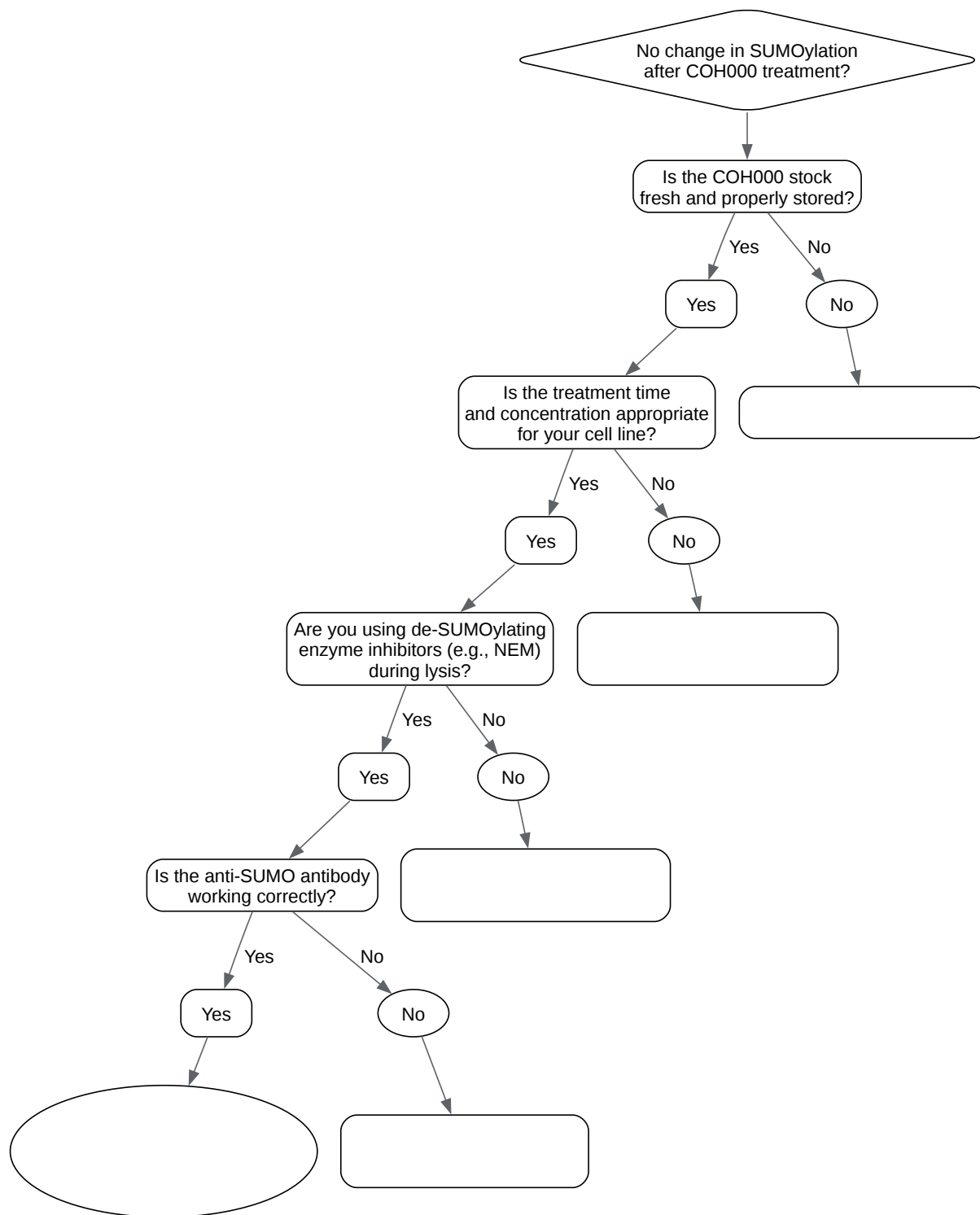
Q1: What is COH000 and how does it work?

COH000 is a small molecule that acts as an allosteric, covalent, and irreversible inhibitor of the SUMO-activating enzyme (SUMO E1).^{[1][2][3]} The SUMOylation pathway is a critical post-translational modification system that attaches Small Ubiquitin-like Modifier (SUMO) proteins to target proteins, regulating their function, localization, and stability.

COH000 does not bind to the active site of SUMO E1. Instead, it targets a cryptic, allosteric pocket on the enzyme.^{[4][5][6]} This binding event induces a conformational change that locks SUMO E1 in an inactive state, preventing the initial activation of SUMO protein and thereby blocking the entire SUMOylation cascade.^{[4][7]} It is highly selective for the SUMO pathway over the related ubiquitin pathway.^{[1][2][8]}







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